

# Application Notes and Protocols: Exhaust Dyeing of Viscose with Reactive Black 1

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## Compound of Interest

Compound Name: *Reactive Black 1*

Cat. No.: *B1172099*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the exhaust dyeing of viscose fibers with C.I. **Reactive Black 1**. The information is intended to guide researchers and scientists in achieving reproducible and high-quality dyeing results.

## Overview

Viscose, a regenerated cellulosic fiber, is widely used in the textile industry. Its dyeing with reactive dyes, such as **Reactive Black 1**, is a common practice due to the vibrant shades and good fastness properties achieved. The exhaust dyeing method, a batch process, involves the gradual absorption of the dye from the dyebath onto the fiber, followed by a chemical reaction that forms a covalent bond between the dye molecule and the cellulose. This process is influenced by several parameters, including temperature, pH, electrolyte concentration, and dyeing time, which must be carefully controlled to ensure optimal results.

**Reactive Black 1** (C.I. 17916) is a single azo, metal complex dye. The reactive group in the dye molecule forms a stable covalent bond with the hydroxyl groups of the cellulose in an alkaline medium. The dyeing process typically involves three main stages:

- **Exhaustion:** The dye is adsorbed onto the viscose fiber from the aqueous bath. This is facilitated by the addition of an electrolyte, such as Glauber's salt or sodium chloride, which reduces the negative surface charge of the cellulose fiber, thus lowering the repulsion between the anionic dye and the fiber.

- **Fixation:** An alkali, typically soda ash, is added to the dyebath to raise the pH. This catalyzes the reaction between the reactive group of the dye and the hydroxyl groups of the viscose, forming a covalent bond.
- **Wash-off:** Unfixed and hydrolyzed dye is removed from the fiber surface through a series of washing and soaping steps to ensure good wet fastness properties.

## Materials and Equipment

### Materials:

- Viscose substrate (fabric, yarn, or fiber)
- **C.I. Reactive Black 1**
- Glauber's salt (anhydrous sodium sulfate) or Sodium Chloride
- Soda ash (sodium carbonate)
- Acetic acid
- Sequestering agent (e.g., EDTA-based)
- Levelling agent
- Anti-creasing agent
- Non-ionic soaping agent
- Deionized or soft water

### Equipment:

- Laboratory-scale exhaust dyeing machine (e.g., beaker dyer, jet dyer)
- pH meter
- Heating and cooling system

- Stirrer or circulation pump
- Beakers, graduated cylinders, and pipettes
- Weighing balance

## Experimental Protocols

### Pre-treatment of Viscose

Unlike cotton, viscose is a purified form of cellulose and generally does not require a harsh scouring process. However, a mild pre-treatment is recommended to remove any sizing agents or impurities and to ensure uniform dye uptake.

Protocol:

- Prepare a bath with 1.0 g/L of a non-ionic detergent and 1.0 g/L of a sequestering agent at a liquor ratio of 1:20.
- Immerse the viscose substrate in the bath and raise the temperature to 60°C.
- Run the treatment for 20-30 minutes.
- Drain the bath and rinse the substrate thoroughly with warm and then cold water.

### Exhaust Dyeing Procedure

The following protocol is a general guideline. The exact concentrations of dye, salt, and alkali should be adjusted based on the desired depth of shade.

Dyeing Parameters:

Parameter	Value
Liquor Ratio	1:15 to 1:20
pH of Dye bath (initial)	6.0 - 7.0
Dyeing Temperature	60°C - 80°C

## Protocol:

- Set the dyebath at 40°C with the required amount of water.
- Add a sequestering agent (0.5 - 1.0 g/L) and an anti-creasing agent (1.0 g/L) and circulate for 5 minutes.
- Add the pre-wetted viscose substrate to the bath.
- Add the pre-dissolved **Reactive Black 1** dye solution and a levelling agent (0.5 - 1.0 g/L) and run for 10 minutes.
- Raise the temperature to the dyeing temperature (e.g., 60°C) at a rate of 1-2°C/minute.
- Add the required amount of Glauber's salt in two to three portions over 15-20 minutes. The total amount will depend on the depth of shade (see Table 1).
- Run for 30-45 minutes to allow for dye exhaustion.
- Add the required amount of soda ash, dissolved in water, in two portions over 10-15 minutes to raise the pH to 10.5-11.0 for fixation. The amount will depend on the depth of shade (see Table 1).
- Continue the dyeing process at the set temperature for 45-60 minutes for fixation.
- Cool the dyebath down to 60°C.
- Drain the dyebath.

Table 1: Recommended Salt and Alkali Concentrations for Different Shade Depths

Depth of Shade	Reactive Black 1 (% owf)	Glauber's Salt (g/L)	Soda Ash (g/L)
Light	0.5 - 1.0	30 - 40	10 - 15
Medium	1.0 - 3.0	40 - 60	15 - 20
Dark	3.0 - 5.0	60 - 80	20

\*% owf = on the weight of fabric

## Post-treatment (Wash-off)

A thorough wash-off process is crucial to remove unfixed and hydrolyzed dye, ensuring good fastness properties.

Protocol:

- Rinse: Rinse the dyed substrate with cold water.
- Neutralization: Treat the substrate in a bath with 0.5 - 1.0 g/L acetic acid at 50°C for 10 minutes to neutralize the residual alkali.
- Rinse: Rinse again with cold water.
- Soaping: Treat the substrate in a bath with 1.0 - 2.0 g/L of a non-ionic soaping agent at 90-95°C for 15-20 minutes.
- Hot Rinse: Rinse thoroughly with hot water (70-80°C).
- Cold Rinse: Rinse with cold water.
- Softening (Optional): A final treatment with a cationic softener can be applied to improve the hand feel of the fabric.
- Dry the dyed viscose substrate.

## Visualizations

### Experimental Workflow

The following diagram illustrates the key stages of the exhaust dyeing process for viscose with **Reactive Black 1**.

Caption: Workflow of the exhaust dyeing process.

## Chemical Interaction Pathway

This diagram illustrates the covalent bond formation between **Reactive Black 1** and the cellulose polymer of viscose.

Caption: Covalent bonding of **Reactive Black 1** to viscose.

- To cite this document: BenchChem. [Application Notes and Protocols: Exhaust Dyeing of Viscose with Reactive Black 1]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1172099#exhaust-dyeing-method-for-viscose-using-reactive-black-1\]](https://www.benchchem.com/product/b1172099#exhaust-dyeing-method-for-viscose-using-reactive-black-1)

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